

# ALB-127158(a) solubility and vehicle for animal dosing

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## Compound of Interest

Compound Name: ALB-127158(a)

Cat. No.: B605276

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## Application Notes and Protocols: ALB-127158(a)

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**ALB-127158(a)** is a potent and selective antagonist of the Melanin-Concentrating Hormone Receptor 1 (MCHR1), a G protein-coupled receptor (GPCR) predominantly expressed in the central nervous system.[1] MCHR1 is implicated in the regulation of energy homeostasis, appetite, and mood.[2] By blocking the downstream signaling cascades initiated by the endogenous ligand, melanin-concentrating hormone (MCH), **ALB-127158(a)** is a valuable tool for investigating the physiological roles of the MCH system.[2] It has been evaluated in preclinical models for obesity and has undergone Phase I clinical trials.[3][4]

### Physicochemical and In Vivo Data

While comprehensive solubility data in a wide range of solvents is not readily available in the public domain, the following table summarizes key information for **ALB-127158(a)**.

Parameter	Value	Reference
Molecular Weight	404.44 g/mol	
Chemical Formula	C <sub>23</sub> H <sub>21</sub> FN <sub>4</sub> O <sub>2</sub>	
Target	Melanin-Concentrating Hormone Receptor 1 (MCHR1) Antagonist	[1]
Solubility	Ethanol: 2 mg/mL (with sonication)	[3]
Appearance	White to off-white solid	
In Vivo Dosing (Mice)	5-15 mg/kg, twice daily (b.i.d.), oral administration (p.o.)	
In Vivo Dosing (Rats)	Starting at 1.25 mg/kg, oral administration (p.o.)	

## Recommended Vehicle for Animal Dosing (Oral Gavage)

For in vivo studies involving oral administration of **ALB-127158(a)** in rodents, a suspension in a methylcellulose-based vehicle is commonly employed. This vehicle is suitable for compounds with low aqueous solubility.

Component	Concentration	Purpose
Methylcellulose	0.5% (w/v)	Suspending agent
Tween 80 (optional)	0.1% - 0.5% (v/v)	Surfactant to improve wettability
Sterile Water	q.s. to final volume	Vehicle base

## Protocols

## Protocol 1: Preparation of 0.5% Methylcellulose Vehicle for Oral Gavage

This protocol describes the preparation of a 100 mL stock of 0.5% methylcellulose in sterile water.

### Materials:

- Methylcellulose powder
- Sterile, purified water
- Sterile graduated cylinder
- Sterile beaker or flask (250 mL)
- Stir plate and magnetic stir bar
- Autoclave or sterile filter (0.22  $\mu$ m)

### Procedure:

- **Heat Water:** Heat approximately 50 mL of sterile water to 60-80°C.
- **Dissolve Methylcellulose:** While stirring the heated water vigorously with a magnetic stir bar, slowly add 0.5 g of methylcellulose powder. Continue stirring until the powder is fully dispersed.
- **Cool and Hydrate:** Remove the solution from the heat and add 50 mL of cold sterile water. Continue stirring in a cold water bath until the solution becomes clear and viscous. This may take 30-60 minutes.
- **Sterilization:** Autoclave the vehicle or sterilize by passing it through a 0.22  $\mu$ m filter.
- **Storage:** Store the prepared vehicle at 2-8°C.

## Protocol 2: Preparation of ALB-127158(a) Suspension for Dosing

This protocol provides a general method for preparing a dosing suspension of **ALB-127158(a)**. The final concentration should be calculated based on the desired dose (mg/kg) and the dosing volume for the specific animal model.

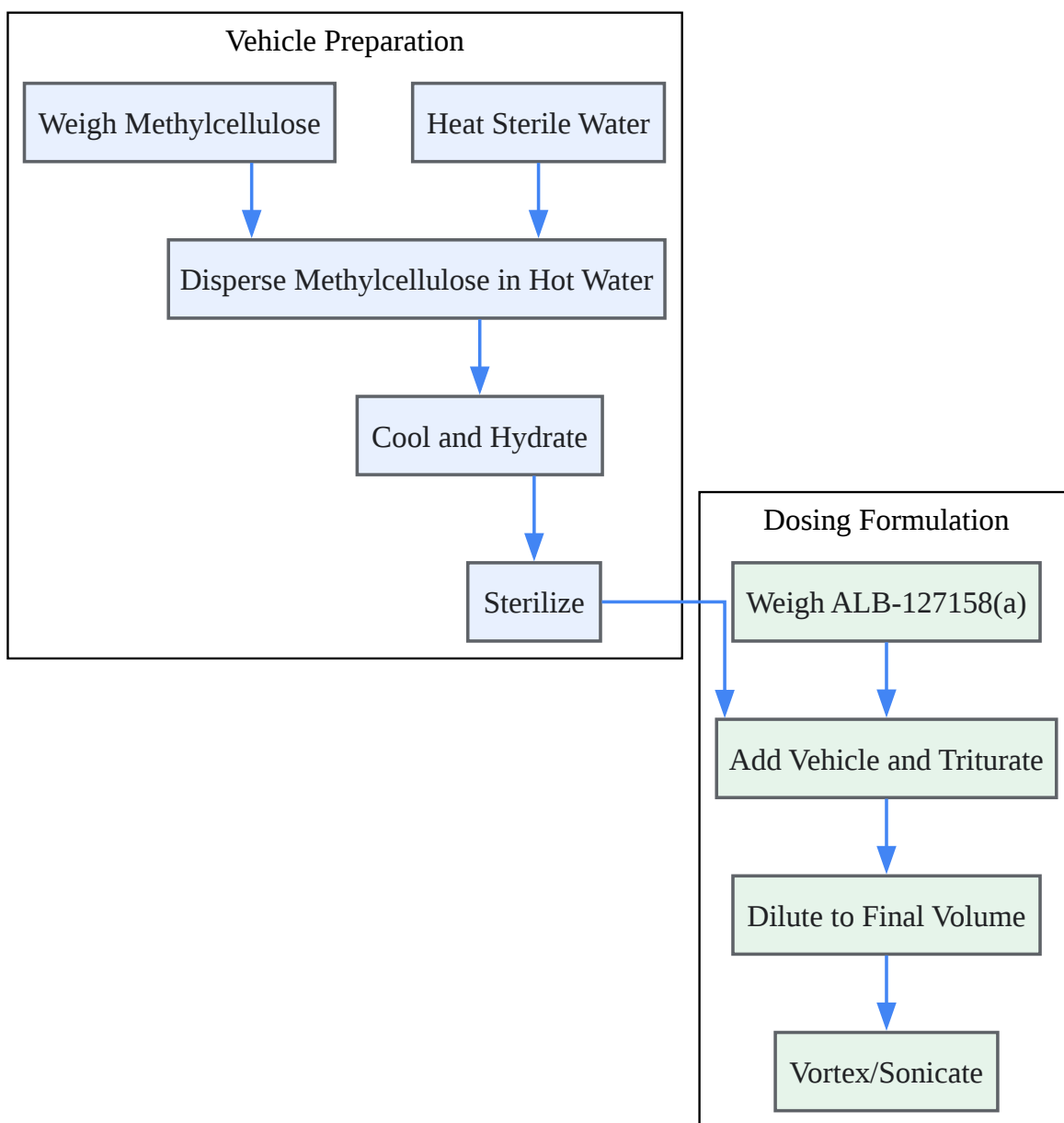
### Materials:

- **ALB-127158(a)** powder
- Prepared 0.5% methylcellulose vehicle
- Vortex mixer
- Sonicator (optional, but recommended)
- Appropriate sterile tubes for formulation

### Procedure:

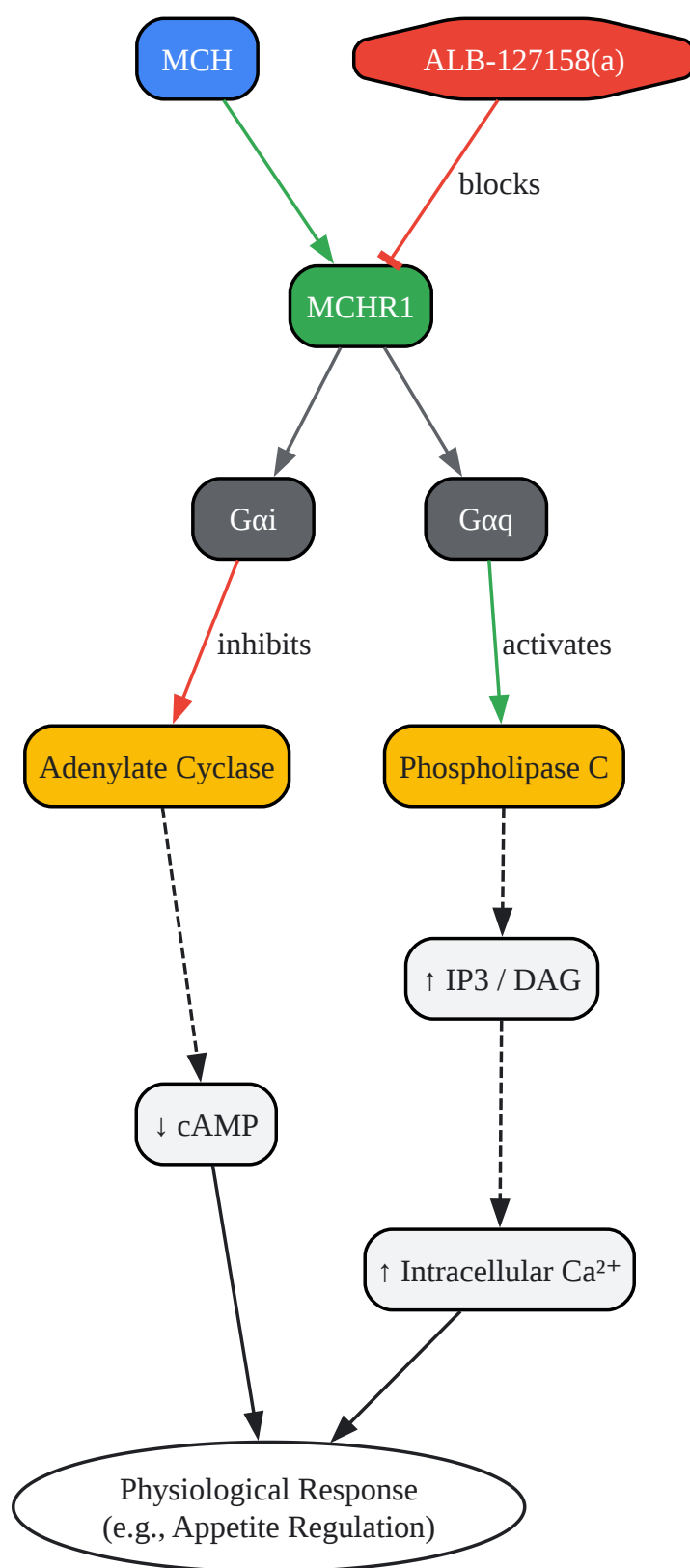
- **Calculate Required Mass:** Determine the total mass of **ALB-127158(a)** needed for the study based on the number of animals, dose, and dosing volume. It is advisable to prepare a slight excess to account for any loss during preparation and administration.
- **Weigh Compound:** Accurately weigh the calculated amount of **ALB-127158(a)** powder and place it in a sterile tube.
- **Add Vehicle:** Add a small amount of the 0.5% methylcellulose vehicle to the powder to create a paste.
- **Homogenize:** Triturate the paste to ensure the compound is thoroughly wetted.
- **Dilute to Final Volume:** Gradually add the remaining vehicle to reach the final desired concentration, vortexing intermittently.
- **Ensure Homogeneity:** For a uniform suspension, vortex the mixture thoroughly before each animal is dosed. Sonication can also be used to aid in creating a homogenous suspension.

## Visualizations



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Caption: Workflow for vehicle and dosing formulation preparation.



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Caption: Simplified MCHR1 signaling pathway and antagonism by **ALB-127158(a)**.

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